

Application Notes and Protocols for ONO-3307 Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ONO-3307

CAS No.: 76472-28-1

Cat. No.: B1662445

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ONO-3307 is a synthetic protease inhibitor with a broad spectrum of activity against several serine proteases. Its mesylate salt is often utilized in research settings. Due to its mechanism of action, **ONO-3307** has been investigated for its potential therapeutic effects in conditions involving excessive protease activity, such as disseminated intravascular coagulation (DIC) and pancreatitis.[1] This document provides detailed protocols for the preparation of **ONO-3307** stock solutions using dimethyl sulfoxide (DMSO) as a solvent, along with relevant technical data and safety information.

Quantitative Data Summary

The following table summarizes the key quantitative information for **ONO-3307** mesylate and its stock solution in DMSO.

Parameter	Value	Reference
ONO-3307 Mesylate Properties		
Molecular Formula	C ₁₅ H ₁₈ N ₄ O ₇ S ₂	[2]
Molecular Weight	430.46 g/mol	[2]
Purity	≥98% (typically)	[2]
Stock Solution Parameters		
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	
Recommended Stock Concentration	40 mg/mL	
Storage Conditions		
ONO-3307 Mesylate Powder	-20°C for up to 3 years	[2]
ONO-3307 in DMSO	-80°C for up to 1 year	[2]

Experimental Protocols

Materials

- **ONO-3307** mesylate powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves (butyl rubber gloves are recommended for handling DMSO).[3]

Protocol for Preparing a 40 mg/mL ONO-3307 Stock Solution

This protocol describes the preparation of 1 mL of a 40 mg/mL stock solution of **ONO-3307** mesylate in DMSO.

- **Preparation:** In a controlled environment, such as a chemical fume hood, allow the **ONO-3307** mesylate vial and the DMSO to equilibrate to room temperature.
- **Weighing:** Accurately weigh 40 mg of **ONO-3307** mesylate powder using a calibrated analytical balance and transfer it to a sterile vial.
- **Solubilization:** Add 1 mL of anhydrous DMSO to the vial containing the **ONO-3307** mesylate powder.
- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials. Store the aliquots at -80°C.

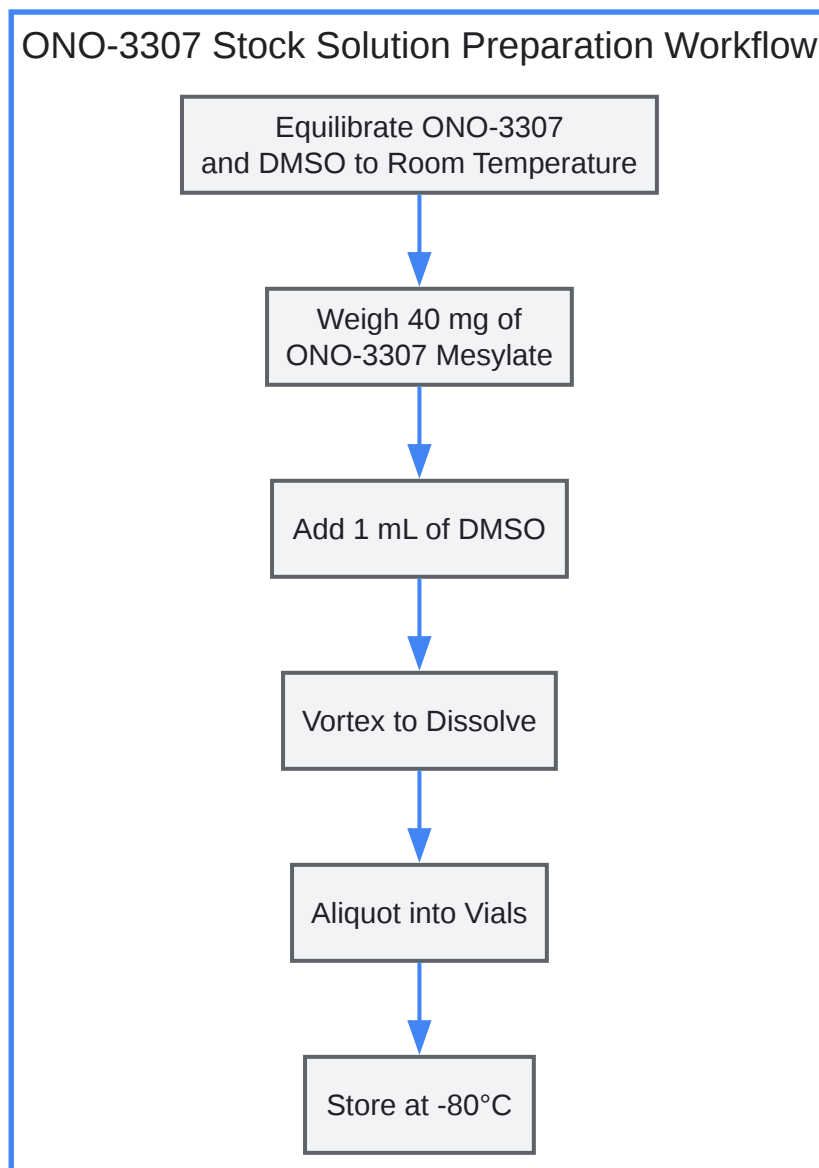
Safety Precautions

- **ONO-3307 Mesylate:** As with any research chemical, **ONO-3307** mesylate should be handled with care. Avoid inhalation of the powder, and prevent contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- **Dimethyl Sulfoxide (DMSO):** DMSO is a combustible liquid and an irritant to the eyes, skin, and respiratory tract.^{[4][5]} It is readily absorbed through the skin and can carry dissolved substances with it.^{[4][5]} Therefore, it is imperative to use appropriate PPE, including butyl rubber gloves, and to work in a well-ventilated area.^[3] Consult the Safety Data Sheet (SDS) for DMSO for comprehensive safety information.^{[4][5][6][7]}

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing the **ONO-3307** stock solution.

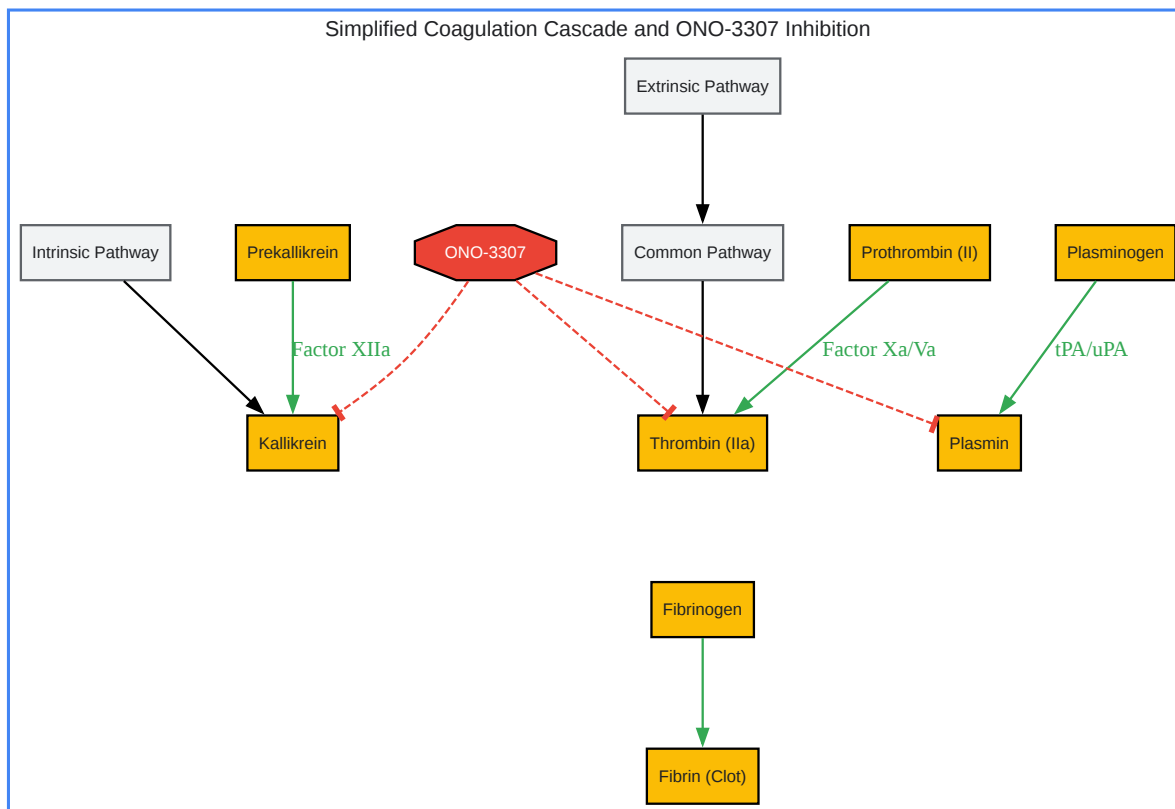


[Click to download full resolution via product page](#)

Caption: Workflow for **ONO-3307** Stock Solution Preparation.

Signaling Pathway Inhibition

ONO-3307 is a competitive inhibitor of several serine proteases involved in the coagulation cascade. The diagram below illustrates the points of inhibition by **ONO-3307** in a simplified representation of this pathway.



[Click to download full resolution via product page](#)

Caption: **ONO-3307** Inhibition of the Coagulation Cascade.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Protective effects of ONO-3307, a new synthetic protease inhibitor against experimental disseminated intravascular coagulation in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Ono-3307 mesylate | Protease | TargetMol \[targetmol.com\]](#)
- [3. uwaterloo.ca \[uwaterloo.ca\]](#)
- [4. greenfield.com \[greenfield.com\]](#)
- [5. labproservices.com \[labproservices.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. carlroth.com \[carlroth.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for ONO-3307 Stock Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662445/docs#application-notes-and-protocols-for-ono-3307-stock-solution-preparation\]](https://www.benchchem.com/product/b1662445/docs#application-notes-and-protocols-for-ono-3307-stock-solution-preparation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)